

Spectral data for Bis(2-ethoxyethyl)amine (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: *Bis(2-ethoxyethyl)amine*

CAS No.: 124-21-0

Cat. No.: B087016

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An In-depth Technical Guide to the Spectral Analysis of **Bis(2-ethoxyethyl)amine**

Authored by: A Senior Application Scientist

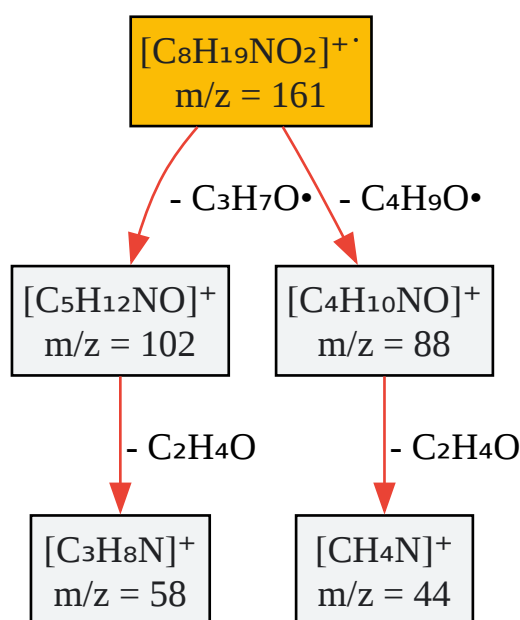
This document provides a comprehensive analysis of the spectral data for **Bis(2-ethoxyethyl)amine** (CAS No. 124-21-0), a secondary amine with the molecular formula $C_8H_{19}NO_2$. [1][2] Intended for researchers and professionals in drug development and chemical synthesis, this guide offers an in-depth interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The focus is on the practical application of these techniques for unambiguous structural elucidation and quality assessment, grounded in established scientific principles.

Molecular Structure and Analytical Overview

Bis(2-ethoxyethyl)amine is a symmetrical molecule featuring a central secondary amine nitrogen atom flanked by two ethoxyethyl chains. Its IUPAC name is 2-ethoxy-N-(2-ethoxyethyl)ethanamine. [3] The molecular weight is approximately 161.24 g/mol. Understanding its structure is fundamental to interpreting its spectral output. Each analytical

technique provides a unique piece of the structural puzzle, and their combined interpretation provides a self-validating system of confirmation.

Below is a diagram representing the chemical structure of **Bis(2-ethoxyethyl)amine**, with carbons labeled for NMR assignment correlation.



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Caption: Plausible EI-MS fragmentation pathway.

Experimental Protocol: GC-MS

Objective: To determine the molecular weight and characteristic fragmentation pattern.

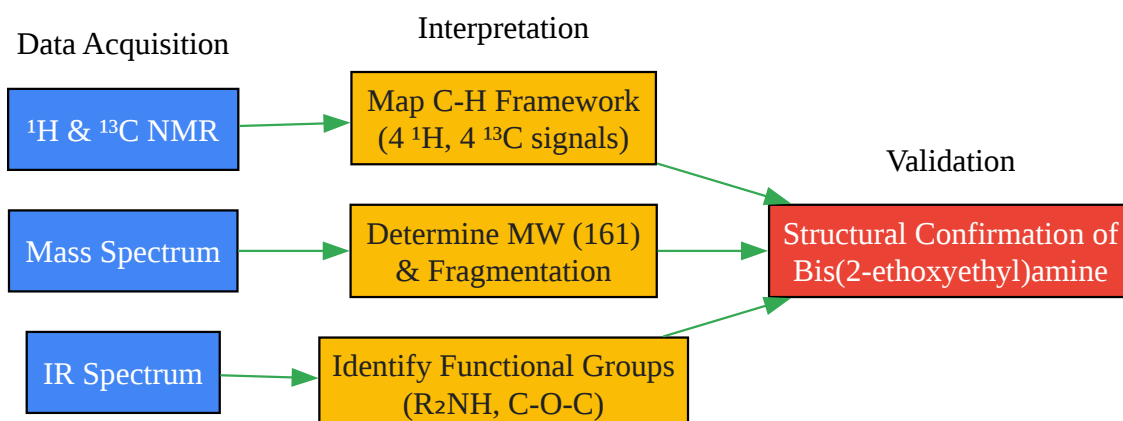
Methodology:

- Instrumentation: Use a Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source.
- Sample Preparation: Prepare a dilute solution of **Bis(2-ethoxyethyl)amine** in a volatile solvent like dichloromethane or methanol (~1 mg/mL).
- GC Separation:

- Injector Temperature: 250°C.
- Column: A standard non-polar capillary column (e.g., DB-5ms).
- Oven Program: Start at 50°C, hold for 1 minute, then ramp to 280°C at 15°C/min.
- Carrier Gas: Helium at a constant flow rate of ~1 mL/min.
- MS Detection:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Scan a mass range of m/z 40-400.
 - The sample will elute from the GC column at a specific retention time and enter the MS source, where it is ionized and fragmented.
- Data Analysis: Analyze the mass spectrum corresponding to the GC peak of the compound. Identify the molecular ion peak and major fragment ions. Compare the spectrum to a reference library (e.g., NIST). [3]

Integrated Analysis and Conclusion

The true power of spectral analysis lies in the synthesis of all data points. A logical workflow confirms the identity of the compound with a high degree of certainty.



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Caption: Workflow for spectral data integration.

- IR confirms the presence of secondary amine and ether functional groups.
- MS confirms the molecular weight of 161 g/mol and shows fragmentation patterns consistent with the proposed structure.
- NMR provides the definitive map of the carbon-hydrogen skeleton, confirming the symmetry and connectivity of the two ethoxyethyl chains.

Together, these techniques provide a robust and self-validating analytical package for the characterization of **Bis(2-ethoxyethyl)amine**.

Safety and Handling

Bis(2-ethoxyethyl)amine is classified as a corrosive substance. It is known to cause severe skin burns and serious eye damage. [3]Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times. All handling should be performed in a well-ventilated fume hood.

References

- PubChem. **Bis(2-ethoxyethyl)amine** | C₈H₁₉NO₂ | CID 547396. [[Link](#)]
- PubChemLite. **Bis(2-ethoxyethyl)amine** (C₈H₁₉NO₂). [[Link](#)]
- University of Calgary. IR Spectroscopy Tutorial: Amines. [[Link](#)]

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Sources

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- [2. Bis\(2-ethoxyethyl\)amine | CymitQuimica \[cymitquimica.com\]](https://www.cymitquimica.com)
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